

Personal protective equipment for handling 2-Bromoisonicotinic acid

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Compound of Interest

Compound Name: 2-Bromoisonicotinic acid

Cat. No.: B184069

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Essential Safety and Handling Guide for 2-Bromoisonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and logistical information for the handling and disposal of **2-Bromoisonicotinic acid**, ensuring the safety of laboratory personnel and compliance with regulatory standards.

Hazard Identification and Classification

2-Bromoisonicotinic acid is a chemical compound that requires careful handling due to its potential health hazards. According to the 2012 OSHA Hazard Communication Standard, it is considered hazardous[1]. The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system[1][2][3][4][5].

Hazard Classification	Category	Description
Skin Corrosion/Irritation	Category 2	Causes skin irritation[1][2][5].
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation[1][2][5].
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation[1][2][5].

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **2-Bromoisonicotinic acid**, the use of appropriate personal protective equipment is mandatory. The following table outlines the recommended PPE.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a full-face shield compliant with OSHA's 29 CFR 1910.133 or European Standard EN166[1].	To protect against splashes and airborne particles that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber)[1][2].	To prevent skin contact which can lead to irritation.
Body Protection	Chemical-resistant lab coat or apron and long-sleeved clothing[2][6].	To protect clothing and underlying skin from spills and splashes.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator[1].	Recommended when handling the powder outside of a chemical fume hood, if exposure limits are exceeded, or if irritation is experienced[1].

Operational Plan: Safe Handling Procedures

Adherence to proper handling techniques is crucial for minimizing exposure risk.

1. Preparation:

- Ensure work is conducted in a well-ventilated area, preferably a certified chemical fume hood[1][2].
- Confirm the immediate accessibility of an eyewash station and a safety shower[1].
- Assemble all necessary equipment and reagents before commencing work.

- Inspect all PPE for signs of damage or wear before use.

2. Handling the Solid Compound:

- Don the appropriate PPE as specified in the table above.
- To prevent inhalation of dust, handle the solid material within a fume hood[1].
- Use a spatula or other suitable tools for transferring the powder, taking care to avoid creating dust[1].

3. Preparing Solutions:

- When dissolving the compound, slowly add the **2-Bromoisonicotinic acid** to the solvent to prevent splashing.

Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention[1][2].
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice[1][2]. Remove and wash contaminated clothing before reuse[1].
Inhalation	Move the individual to fresh air. If breathing is difficult or symptoms occur, seek medical attention[1][2].
Ingestion	Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur[1][2].
Spill	For small spills, sweep up the material and place it into a suitable, closed container for disposal[1][2]. Ensure adequate ventilation[1]. For larger spills, evacuate the area and contact the environmental health and safety department.

Disposal Plan

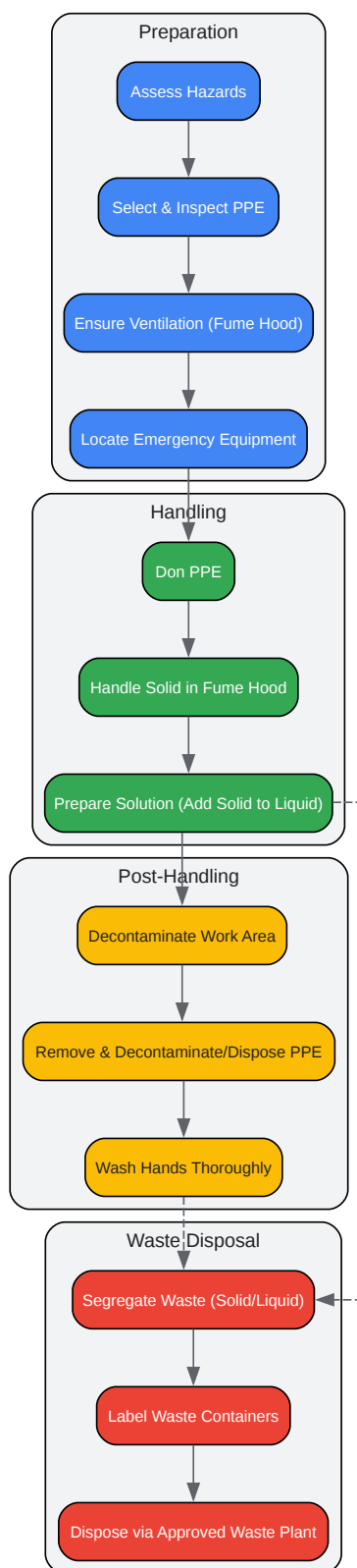
Proper disposal of **2-Bromoisonicotinic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Management:

- Solid Waste: Collect all solid waste in a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **2-Bromoisonicotinic acid** should be collected in a compatible and labeled waste container. Do not mix with incompatible waste streams.
- Disposal: Dispose of the contents and container to an approved waste disposal plant[1][5]. Chemical waste generators must adhere to local, regional, and national hazardous waste

regulations to ensure complete and accurate classification and disposal[7]. Do not release into the environment[1][2].

Logical Workflow for Handling 2-Bromoisonicotinic Acid



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Caption: Workflow for the safe handling and disposal of **2-Bromoisonicotinic acid**.

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. 2-Bromoisonicotinic acid | C₆H₄BrNO₂ | CID 222701 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Bromoisonicotinic acid, 97%, Thermo Scientific 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. benchchem.com [benchchem.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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